

An In-depth Technical Guide to the Structure of D-Glucoheptose

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Compound of Interest

Compound Name: *d*-Glucoheptose

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Authored For: Researchers, Scientists, and Drug Development Professionals

Abstract

D-Glucoheptose is an aldoheptose, a seven-carbon monosaccharide that holds significance in various biological contexts, particularly as a constituent of bacterial polysaccharides. Understanding its precise chemical structure is fundamental for research into bacterial pathogenesis, innate immunity, and the development of novel therapeutics such as antimicrobial agents or artificial vaccines.^[1] This technical guide provides a comprehensive examination of the structure of **D-glucoheptose**, its physicochemical properties, biological relevance, and the experimental protocols for its synthesis and characterization.

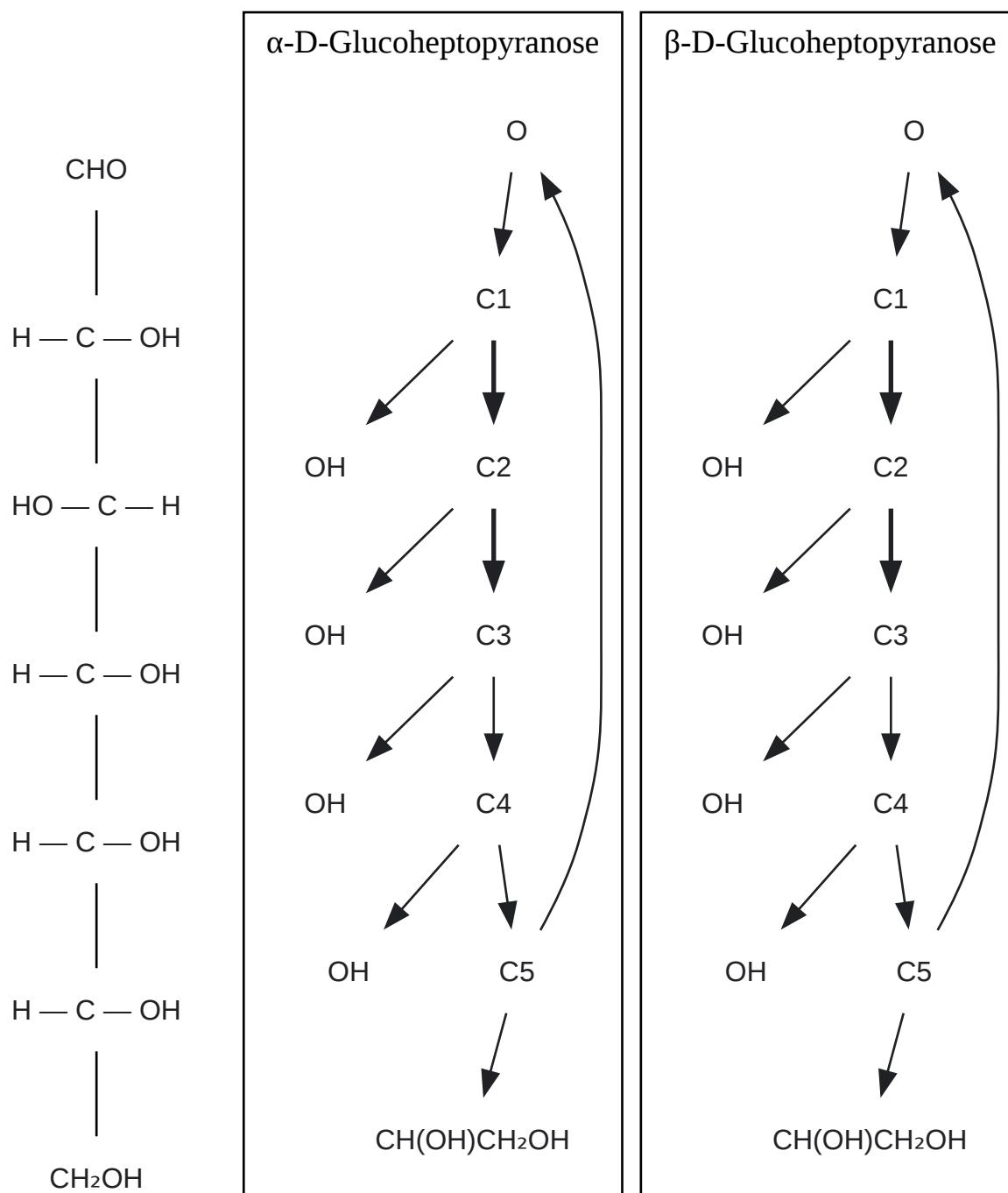
Chemical Structure of D-Glucoheptose

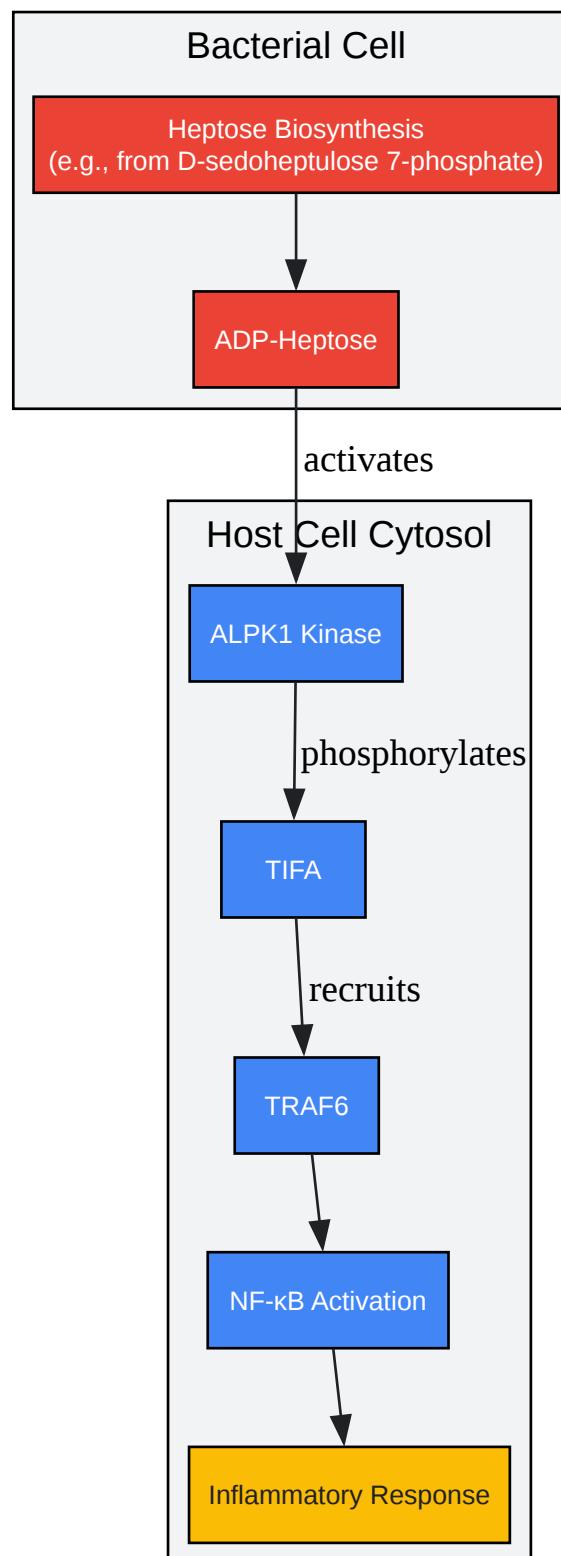
D-Glucoheptose (Chemical Formula: C₇H₁₄O₇) is a higher-order aldose. The "D-gluco" designation refers to the stereochemistry of the chiral centers, which follows the pattern of D-glucose at carbons C2 through C5. The specific isomer detailed here is D-glycero-D-glucoheptose. Its structure can be represented in both a linear, open-chain form (Fischer projection) and various cyclic forms (Haworth projections).

Linear Structure: Fischer Projection

The open-chain form of **D-glucoheptose** possesses an aldehyde group at C1 and a primary alcohol at C7. The stereochemistry is defined by the orientation of the hydroxyl (-OH) groups

on the chiral carbons (C2 to C6). In a Fischer projection, vertical lines represent bonds extending into the page, while horizontal lines represent bonds coming out of the page.[2][3] The IUPAC name for this linear structure is (2R,3S,4R,5R,6R)-2,3,4,5,6,7-hexahydroxyheptanal.[4]





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